

Handling and safety precautions for 2-Chloropyrimidine-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Chloropyrimidine-4-carboxylic acid

Cat. No.: B133435

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Chloropyrimidine-4-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloropyrimidine-4-carboxylic acid**?

A1: **2-Chloropyrimidine-4-carboxylic acid** is classified as a hazardous substance. The primary hazards include:

- Skin irritation[1][2]
- Serious eye irritation[1][2]
- May cause respiratory irritation[1][2]
- Harmful if swallowed[2][3]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE must be worn at all times when handling **2-Chloropyrimidine-4-carboxylic acid**. This includes:

- Eye Protection: Chemical safety goggles or glasses that meet European standard EN 166.[[1](#)]
- Hand Protection: Chemical-resistant protective gloves.[[1](#)]
- Skin and Body Protection: A lab coat or other appropriate protective clothing to prevent skin exposure.[[1](#)]
- Respiratory Protection: For small-scale laboratory use, ensure adequate ventilation. For larger quantities or in case of insufficient ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[[1](#)][[4](#)]

Q3: How should **2-Chloropyrimidine-4-carboxylic acid** be stored?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)] Some suppliers recommend refrigeration. Keep it away from incompatible materials such as bases, amines, and reducing agents.[[1](#)]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial in case of exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[[1](#)][[4](#)] If present, remove contact lenses and continue rinsing.[[1](#)]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[[1](#)] Remove contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[[4](#)]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[[1](#)][[4](#)]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[[1](#)][[4](#)]

Troubleshooting Guide

Scenario 1: A small amount of **2-Chloropyrimidine-4-carboxylic acid** powder has been spilled on the lab bench.

- Immediate Action: Cordon off the area to prevent further contamination.
- Personal Protection: Ensure you are wearing the appropriate PPE, including gloves, safety goggles, and a lab coat.
- Cleanup Procedure: Mix the spilled material with sand or another inert absorbent material. Sweep up the mixture and place it in a tightly closed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Waste Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Scenario 2: The compound appears discolored or has an unusual odor.

- Do Not Use: Do not use the compound if you suspect it has degraded.
- Check Storage Conditions: Verify that the compound has been stored according to the recommended guidelines (cool, dry, well-ventilated, and away from incompatible substances).
- Contact Supplier: If the integrity of the compound is in doubt, contact the supplier for further instructions or a replacement.

Quantitative Data

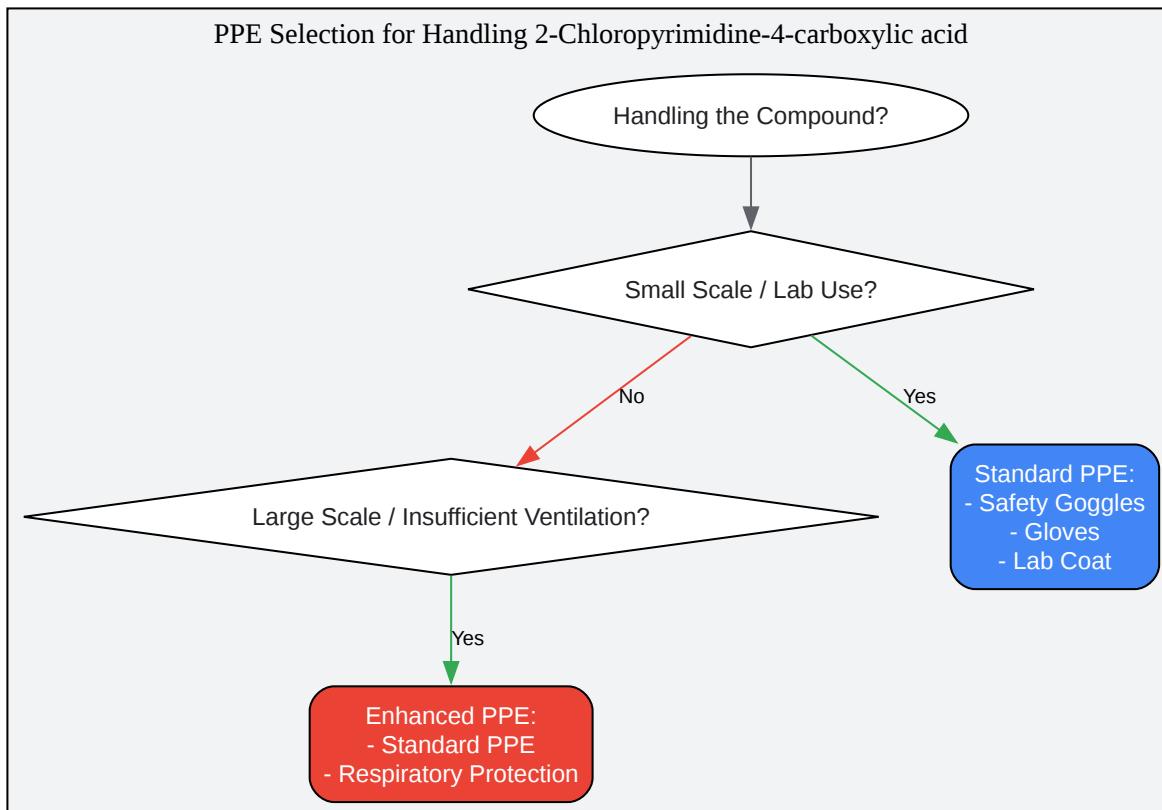
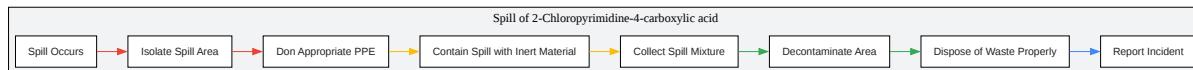
Property	Value	Reference
Molecular Formula	C5H3ClN2O2	[1]
Molecular Weight	158.54 g/mol	[1]
Melting Point	145 - 151 °C	[3]
Boiling Point	273.0 ± 50.0 °C at 760 mmHg	

Experimental Protocols & Methodologies

While specific experimental protocols will vary based on the research application, the following general guidelines should always be followed:

- Risk Assessment: Before starting any experiment, perform a thorough risk assessment that considers the hazards of **2-Chloropyrimidine-4-carboxylic acid** and all other reagents being used.
- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.
- Handling: Avoid creating dust.[1] Do not get the compound in your eyes, on your skin, or on your clothing.[1] Avoid ingestion and inhalation.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[1] Remove and wash contaminated clothing before reuse.[1]

Visualizations



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